

Technical Support Center: Handling Air and Moisture Sensitive Diphenylstannane

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Compound of Interest

Compound Name: Diphenylstannane

Cat. No.: B1213317

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This technical support center provides researchers, scientists, and drug development professionals with essential guidance for handling the air and moisture-sensitive compound, **diphenylstannane**. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimentation.

Physical and Chemical Properties of Diphenylstannane

A summary of key quantitative data for **diphenylstannane** is provided below for easy reference.

Property	Value	Reference
Chemical Formula	C ₁₂ H ₁₂ Sn	[1]
Molecular Weight	274.93 g/mol	[1]
CAS Number	1011-95-6	[1]
Appearance	Colorless oil	Inferred from organostannane properties
Melting Point	-17 °C	[2]
Boiling Point	89-93 °C at 0.3 Torr	[2]

Frequently Asked Questions (FAQs)

Q1: What is **diphenylstannane** and why is it considered air and moisture sensitive?

A1: **Diphenylstannane** ($(\text{C}_6\text{H}_5)_2\text{SnH}_2$) is an organotin hydride. The tin-hydrogen (Sn-H) bonds are reactive and susceptible to cleavage by oxygen and water. Exposure to air leads to oxidation, while moisture causes hydrolysis.

Q2: What are the primary decomposition products of **diphenylstannane** when exposed to air and moisture?

A2: Upon exposure to air (oxygen), **diphenylstannane** is expected to oxidize. Analogous to triphenyltin hydride, it likely forms diphenyltin hydroxide ($(\text{C}_6\text{H}_5)_2\text{Sn}(\text{OH})_2$), which can then dehydrate to form polydiphenylstannoxane ($[(\text{C}_6\text{H}_5)_2\text{SnO}]_n$), a white, insoluble solid.[3] Reaction with water (hydrolysis) will also yield diphenyltin hydroxide. Additionally, like other diorganotin dihydrides, **diphenylstannane** may undergo homolytic decomposition, especially when heated or in the presence of radical initiators, to evolve hydrogen gas (H_2) and form the corresponding distannane, $\text{Ph}_2\text{HSn-SnHPh}_2$.

Q3: How should I properly store **diphenylstannane**?

A3: **Diphenylstannane** should be stored in a tightly sealed container, under an inert atmosphere (e.g., argon or nitrogen), and in a cool, dark place. A refrigerator or freezer is ideal. The container should be sealed with a secure cap and parafilm to prevent atmospheric contamination.

Q4: What are the initial signs of decomposition to look out for?

A4: The first visual indicator of decomposition is often the loss of clarity of the colorless oil, followed by the formation of a white precipitate. This precipitate is likely the result of oxidation and hydrolysis to form insoluble polydiphenylstannoxane. Gas evolution (bubbling) may also be observed if the decomposition proceeds via the homolytic pathway, producing hydrogen gas.

Troubleshooting Guide

Problem	Possible Cause	Solution
A white precipitate has formed in the diphenylstannane container.	The compound has been exposed to air and/or moisture, leading to the formation of insoluble diphenyltin oxides/hydroxides.	The remaining liquid may still be usable, but it will be of lower purity. For sensitive reactions, it is best to purify the diphenylstannane by distillation under reduced pressure and inert atmosphere. If purification is not an option, the material should be properly quenched and disposed of.
The reaction involving diphenylstannane is sluggish or fails to proceed.	The diphenylstannane has degraded, reducing the concentration of active Sn-H bonds.	Use freshly purified or newly purchased diphenylstannane. Ensure all solvents and reagents are rigorously dried and degassed before use.
Gas is evolving from the diphenylstannane solution, even under an inert atmosphere.	Homolytic decomposition is occurring, likely initiated by heat, light, or impurities.	Store the compound in a cool, dark place. Avoid exposure to elevated temperatures or strong light sources. Ensure the inert atmosphere is of high purity.
Inconsistent results are obtained in reactions using diphenylstannane from the same bottle.	The reagent is degrading over time after the bottle has been opened, leading to variable purity.	Aliquot the diphenylstannane into smaller, single-use containers under an inert atmosphere. This minimizes the repeated exposure of the bulk material to potential contaminants.

Experimental Protocols

Protocol 1: General Handling and Transfer of **Diphenylstannane** using a Schlenk Line

This protocol outlines the safe transfer of **diphenylstannane** from a storage vessel to a reaction flask using standard inert atmosphere techniques.

Materials:

- **Diphenylstannane** in a sealed container
- Schlenk line with a dual vacuum/inert gas manifold
- Oven-dried glassware (reaction flask with a magnetic stir bar, syringes, needles)
- Rubber septa
- Dry, degassed solvent (e.g., THF, toluene)
- Cannula (double-tipped needle)

Procedure:

- **Glassware Preparation:** Ensure all glassware is thoroughly dried in an oven (e.g., 120 °C for at least 4 hours) and allowed to cool under a stream of inert gas (argon or nitrogen).
- **Inert Atmosphere:** Assemble the reaction flask with a rubber septum and connect it to the Schlenk line. Evacuate the flask and backfill with inert gas. Repeat this cycle three times to ensure a robust inert atmosphere.
- **Solvent Transfer:** Transfer the required volume of dry, degassed solvent to the reaction flask via a syringe.
- **Diphenylstannane Transfer:**
 - Carefully open the container of **diphenylstannane** under a positive pressure of inert gas.
 - Using a clean, dry syringe, withdraw the desired volume of **diphenylstannane**.
 - Quickly transfer the **diphenylstannane** to the reaction flask by piercing the septum and adding it to the solvent.

- For larger volumes or higher precision, a cannula transfer is recommended.
- Reaction Setup: Once the transfer is complete, proceed with the reaction as planned under a continuous positive pressure of inert gas.

Protocol 2: Quenching and Disposal of **Diphenylstannane** Waste

Unused or degraded **diphenylstannane** must be quenched before disposal.

Materials:

- **Diphenylstannane** waste
- A suitable reaction vessel (e.g., a three-necked flask with a stirrer and addition funnel)
- A quenching agent (e.g., isopropanol or a dilute solution of a mild acid like acetic acid in an inert solvent)
- An appropriate waste container

Procedure:

- Setup: In a fume hood, place the **diphenylstannane** waste in the reaction vessel under an inert atmosphere.
- Quenching: Slowly add the quenching agent to the **diphenylstannane** solution with stirring. The reaction can be exothermic and may produce hydrogen gas; therefore, slow addition and cooling of the reaction vessel may be necessary.
- Neutralization: Once the reaction is complete (i.e., no more gas evolution), check the pH of the solution and neutralize if necessary.
- Disposal: The resulting tin-containing waste should be collected in a designated hazardous waste container and disposed of according to institutional and local regulations for heavy metal waste. Do not pour organotin waste down the drain.

Visualizations

*General workflow for handling **diphenylstannane**.*

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References

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